

6-Butyl-1,4-cycloheptadiene: A Technical Review

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Compound of Interest

Compound Name: 6-Butyl-1,4-cycloheptadiene

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the current scientific literature on **6-Butyl-1,4-cycloheptadiene**, a naturally occurring cycloheptadiene derivative found in marine algae and certain terrestrial plants. This document consolidates available data on its chemical properties, synthesis, and known biological activities, presenting the information in a structured format for researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

6-Butyl-1,4-cycloheptadiene, also known as Dictyopterene C', is a volatile organic compound. Its chemical and physical properties are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₁₁ H ₁₈	[1]
Molecular Weight	150.26 g/mol	[2]
CAS Number	33156-91-1 (for the (R)-enantiomer)	[1][3]
IUPAC Name	6-butylcyclohepta-1,4-diene	[2]
Density	0.828 g/cm ³	[1]
Boiling Point	206.7 °C at 760 mmHg	[1]
Flash Point	56 °C	[1]
Vapor Pressure	0.336 mmHg at 25 °C	[1]
LogP	3.699	[1]
Canonical SMILES	<chem>CCCCC1CC=CCC=C1</chem>	[1]

Synthesis of 6-Butyl-1,4-cycloheptadiene

The primary synthetic route to **6-Butyl-1,4-cycloheptadiene** reported in the literature is through a thermal isomerization of dictyopterene A (a divinylcyclopropane derivative) via a Cope rearrangement.[4][5] A key study by W. E. Billups and colleagues demonstrated the synthesis of (±)-dictyopterene C' in a 60% yield through the thermolysis of a mixture of stereoisomers of 1-hexylidene-2-vinylcyclopropane.

Experimental Protocol: Synthesis via Cope Rearrangement

The following is a generalized experimental protocol based on the reported synthesis.

Materials:

- Mixture of stereoisomers of 1-hexylidene-2-vinylcyclopropane (precursor, also known as dictyopterene A)

- High-boiling point, inert solvent (e.g., tetrachloromethane or decane)
- Inert atmosphere (e.g., Nitrogen or Argon)
- Heating apparatus with temperature control
- Distillation apparatus for purification

Procedure:

- A solution of the 1-hexylidene-2-vinylcyclopropane stereoisomer mixture in an inert, high-boiling solvent is prepared in a round-bottom flask equipped with a reflux condenser.
- The reaction mixture is purged with an inert gas (Nitrogen or Argon) to remove any oxygen.
- The mixture is heated to a temperature sufficient to induce the Cope rearrangement. Temperatures in the range of 80-175 °C have been reported for similar rearrangements.^[4] The reaction progress can be monitored by gas chromatography (GC).
- Upon completion of the rearrangement, the reaction mixture is cooled to room temperature.
- The desired product, **6-Butyl-1,4-cycloheptadiene**, is isolated from the reaction mixture by fractional distillation under reduced pressure.
- The purity of the isolated product can be confirmed by GC-MS and NMR spectroscopy.



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Caption: Synthetic workflow for **6-Butyl-1,4-cycloheptadiene**.

Spectroscopic Data

Detailed experimental spectroscopic data for **6-Butyl-1,4-cycloheptadiene** is limited in the public domain. However, mass spectrometry data is available.

Mass Spectrometry

The mass spectrum of the related compound 6-[(Z)-1-Butenyl]-1,4-cycloheptadiene is available in the NIST WebBook, which can provide an indication of the fragmentation pattern expected for **6-Butyl-1,4-cycloheptadiene**.^{[6][7]}

Note: Specific NMR data with peak assignments for **6-Butyl-1,4-cycloheptadiene** is not readily available in the searched literature. Researchers would need to perform their own NMR analysis for structural confirmation.

Biological Activity

There is currently no specific biological activity data available for isolated **6-Butyl-1,4-cycloheptadiene**. Its biological relevance is inferred from its presence as a minor constituent in essential oils that exhibit biological activity.

Natural Occurrence

6-Butyl-1,4-cycloheptadiene has been identified as a component of the essential oil of brown algae from the genus Dictyopteris and in the essential oil of celery (Apium graveolens).^[8]

Activity of Essential Oils Containing 6-Butyl-1,4-cycloheptadiene

The essential oil of Apium graveolens has been reported to possess insecticidal, repellent, antimicrobial, and antioxidant properties. It is important to note that these activities are attributed to the complex mixture of compounds in the oil, with limonene being a major component. The specific contribution of **6-Butyl-1,4-cycloheptadiene** to these effects has not been determined.

Insecticidal and Repellent Activity of Apium graveolens Essential Oil

Activity	Test Organism	Results
Insecticidal	Sitophilus zeamais (maize weevil)	Fumigant and contact toxicity observed.
Repellent	Sitophilus zeamais	Potent long-term repellent activity.

Antimicrobial Activity of Apium graveolens Essential Oil

Test Organism	Activity
Bacillus subtilis	Active
Staphylococcus aureus	Active
Escherichia coli	Active
Pseudomonas aeruginosa	Active
Candida albicans	Active

Antioxidant Activity of Apium graveolens Essential Oil

Assay	Results
DPPH radical scavenging	Active

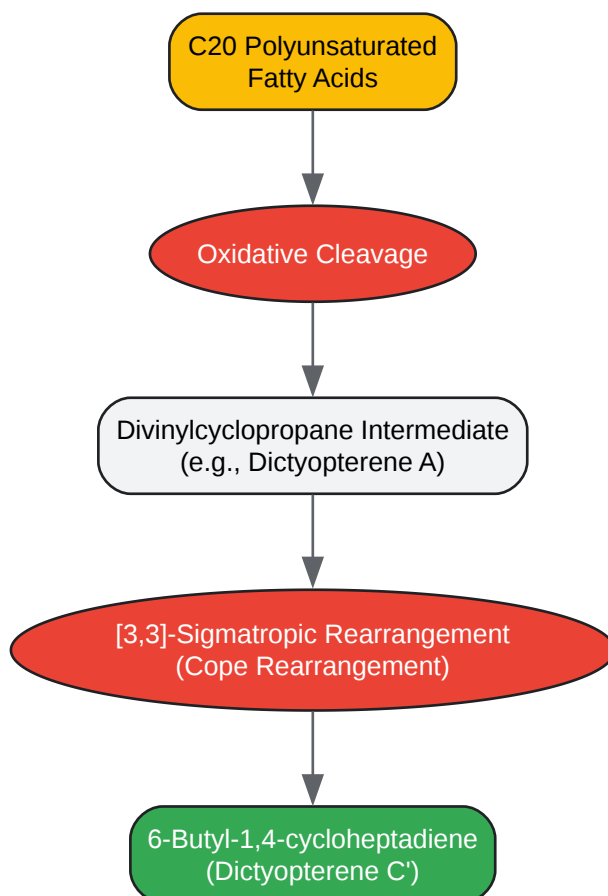
Signaling Pathways and Mechanism of Action

To date, there is no information available in the scientific literature regarding the mechanism of action or any signaling pathways associated with **6-Butyl-1,4-cycloheptadiene**. Further research is required to elucidate its potential biological targets and molecular interactions.

Biosynthesis

In marine algae, it is proposed that C11-hydrocarbons like the dictyopterenes are biosynthesized from C20 polyunsaturated fatty acids through oxidative cleavage.[8] The

biosynthesis involves a series of enzymatic and spontaneous chemical reactions, including pericyclic reactions like the Cope rearrangement.



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Caption: Proposed biosynthetic pathway of **6-Butyl-1,4-cycloheptadiene**.

Conclusion

6-Butyl-1,4-cycloheptadiene is a naturally occurring compound with a well-defined, albeit not extensively detailed, synthetic route. While it is a constituent of biologically active essential oils, its specific pharmacological properties remain uncharacterized. The lack of data on its biological activity and mechanism of action presents an opportunity for future research, particularly in the areas of insect control and antimicrobial drug discovery. Further investigation into the isolation of this compound from its natural sources and subsequent biological screening is warranted to unlock its full potential.

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